

Essential Safety and Handling Protocols for C.I. Pigment Red 104

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Compound of Interest

Compound Name: *C.I. Pigment Red 104*

Cat. No.: *B3228590*

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Topic: Personal Protective Equipment for Handling **C.I. Pigment Red 104**

This guide provides immediate and essential safety, operational, and disposal information for laboratory professionals working with **C.I. Pigment Red 104** (Lead chromate molybdate sulfate). Adherence to these procedural steps is critical due to the significant health risks associated with this compound.

Hazard Identification and Risk Assessment

C.I. Pigment Red 104 is a lead-based compound classified as a Substance of Very High Concern (SVHC).^[1] Its primary hazards stem from its composition, which includes lead and hexavalent chromium.^[2] Key health risks include:

- Carcinogenicity: May cause cancer.^{[3][4]}
- Mutagenicity: May cause genetic defects.
- Reproductive Toxicity: May damage fertility or the unborn child.^{[3][5]}
- Organ Toxicity: Danger of cumulative effects, primarily affecting the nervous system, kidneys, and hematopoietic system.^{[5][6]}

Due to these hazards, exposure must be minimized through a combination of engineering controls, personal protective equipment, and strict handling protocols.

Quantitative Safety Data

For quick reference, key quantitative safety metrics for **C.I. Pigment Red 104** are summarized below.

Parameter	Value	Reference
CAS Number	12656-85-8	[7]
LD50 (Oral, Rat)	> 2000 mg/kg	[8]
Permissible Exposure Limit (PEL) - OSHA	0.05 mg/m ³ (as Pb)	[8]
Threshold Limit Value (TLV) - ACGIH	0.05 mg/m ³ (as Pb)	[8]
Biological Exposure Index (BEI) - ACGIH	30 µ g/100 ml (Lead in blood)	[8]

Operational Plan: Handling and Personal Protective Equipment (PPE)

This section outlines the step-by-step procedure for safely handling **C.I. Pigment Red 104** in a laboratory setting.

Engineering Controls

Proper engineering controls are the first line of defense in minimizing exposure.

- Fume Hood: All weighing and handling of **C.I. Pigment Red 104** powder must be conducted within a certified chemical fume hood to prevent inhalation of dust.[1]
- Ventilation: Ensure the laboratory has adequate general ventilation.[7]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible.

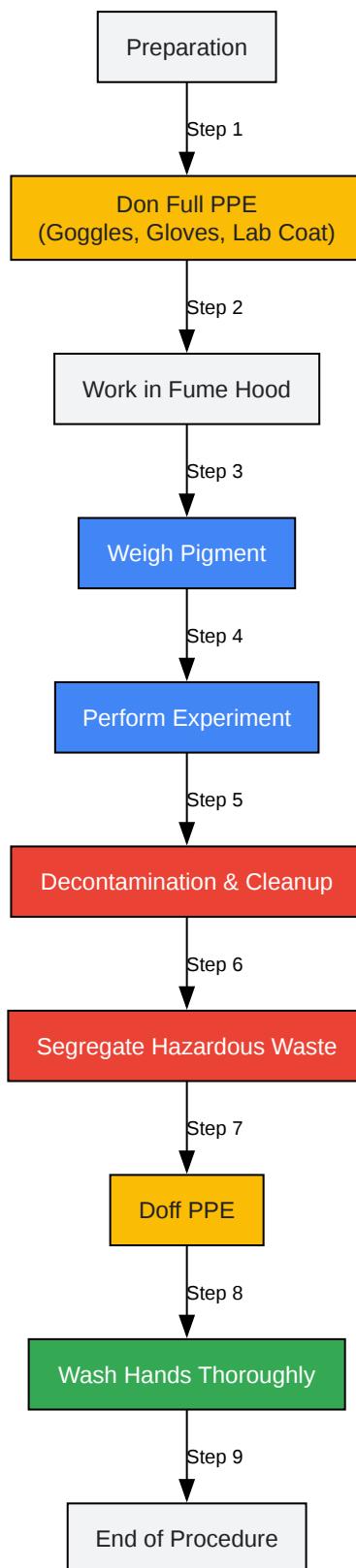
Required Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling this substance.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [7]	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected for integrity before each use.[7]	Prevents skin contact.
Body Protection	A lab coat or impervious clothing that provides full coverage.[7] For larger quantities or potential for significant exposure, a chemical-resistant suit may be necessary.	Protects against skin contamination.
Respiratory Protection	A full-face respirator with appropriate particulate filters (e.g., P100/FFP3) is required if exposure limits are likely to be exceeded or if dust is generated outside of a fume hood.[3][7]	Prevents inhalation of carcinogenic dust.

Experimental Protocol: Step-by-Step Handling Procedure

The following workflow must be followed for all experiments involving **C.I. Pigment Red 104**.

[Click to download full resolution via product page](#)*Workflow for handling **C.I. Pigment Red 104**.*

Methodology:

- Preparation: Before starting, ensure all necessary equipment, including PPE and waste containers, is available.
- Don PPE: Put on all required personal protective equipment as specified in the table above.
- Fume Hood Operation: Perform all subsequent steps inside a certified chemical fume hood.
- Weighing: Carefully weigh the required amount of **C.I. Pigment Red 104**. Avoid creating dust by handling the powder gently.^[7] Use non-sparking tools.^[7]
- Experiment Execution: Proceed with the experimental protocol, maintaining careful handling to prevent spills and aerosolization.
- Decontamination: After the experiment, decontaminate all surfaces and equipment that may have come into contact with the pigment using appropriate cleaning agents.
- Waste Segregation: Collect all contaminated materials, including disposable PPE, weighing papers, and excess pigment, in a designated, sealed, and clearly labeled hazardous waste container.^[5]
- Doff PPE: Remove PPE in a manner that avoids contaminating yourself. Gloves should be removed last.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing PPE.^[7]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Classification

Waste containing **C.I. Pigment Red 104** is classified as hazardous waste due to its lead and chromium content.^{[1][2]} This includes the pure pigment, contaminated labware, cleaning materials, and disposable PPE.

Disposal Procedure

- Containerization: All waste must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.^[5] The label should include "Hazardous Waste," "**C.I. Pigment Red 104,**" and the associated hazard symbols (e.g., toxic, carcinogen).
- Storage: Store the sealed waste container in a designated, secure area away from incompatible materials, awaiting pickup by a licensed hazardous waste disposal contractor.^{[4][7]}
- Spill Management:
 - In case of a spill, do not dry sweep, as this can generate airborne dust.^[4]
 - Clean up spills using a vacuum cleaner equipped with a HEPA filter.^[4]
 - Place all collected material and cleaning supplies into the hazardous waste container.
- Regulatory Compliance: All disposal activities must be conducted in strict accordance with local, regional, and national environmental regulations.^{[4][5]} Unused pigment should be recycled if possible or returned to the supplier.^[1]

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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for C.I. Pigment Red 104]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3228590#personal-protective-equipment-for-handling-c-i-pigment-red-104>

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